

Application Notes and Protocols: Cycloheptanecarbaldehyde in Fragrance and Flavor Chemistry

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Compound of Interest

Compound Name: Cycloheptanecarbaldehyde

Cat. No.: B1584565

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Introduction

Cycloheptanecarbaldehyde, a cyclic aldehyde with the chemical formula $C_8H_{14}O$, presents potential as a specialty chemical in the fragrance and flavor industry.[1] While specific applications and detailed sensory data for **cycloheptanecarbaldehyde** are not widely published, its structural similarity to other commercially significant cyclic aldehydes, such as cyclohexanecarboxaldehyde, suggests it may possess interesting olfactory and gustatory properties.[2] Aldehydes are a cornerstone of modern perfumery, known for their ability to add sparkle, lift, and complexity to fragrance compositions.[3][4][5] This document provides an overview of the available information on **cycloheptanecarbaldehyde**, along with generalized protocols for its synthesis and sensory evaluation that can be adapted for research and development purposes.

Physicochemical Properties of Cycloheptanecarbaldehyde

A summary of the key physicochemical properties of **cycloheptanecarbaldehyde** is presented in Table 1. This data is essential for formulation, stability testing, and regulatory compliance.

Table 1: Physicochemical Properties of **Cycloheptanecarbaldehyde**

Property	Value	Reference
Chemical Formula	C8H14O	[1]
Molecular Weight	126.20 g/mol	[1]
CAS Number	4277-29-6	[6]
Appearance	Solid	
Boiling Point	187 °C at 757 Torr	[6]
Density	0.97 g/mL	[6]
Synonyms	Formylcycloheptane, Cycloheptanecarboxaldehyde	[1][6]

Potential Applications in Fragrance and Flavor

Direct and detailed information on the odor and flavor profile of **cycloheptanecarbaldehyde** is limited in publicly available literature. However, by examining the closely related and widely used cyclohexanecarboxaldehyde, we can infer potential characteristics.

Cyclohexanecarboxaldehyde is described as having a complex odor profile with fruity, green, aldehydic, fresh, and floral notes.[2] It is utilized to impart sweet, floral, and slightly green nuances in both fragrance and flavor applications.[2] Given the structural analogy, it is plausible that **cycloheptanecarbaldehyde** could offer a unique variation on this theme, potentially with different facets or a modified odor profile due to the larger seven-membered ring structure.

The potential applications for **cycloheptanecarbaldehyde** could therefore include:

- **Fine Fragrances:** As a modifier in floral, green, or fruity accords to add novelty and complexity.
- **Functional Fragrances:** In personal care and household products to provide a fresh and clean scent profile.
- **Flavor Formulations:** As a trace component to enhance fruity or green notes in food and beverage products.

Further sensory evaluation is required to determine the precise odor and flavor profile of **cycloheptanecarbaldehyde**.

Regulatory Status

There is no specific mention of **cycloheptanecarbaldehyde** in the publicly available FDA GRAS (Generally Recognized as Safe) notice inventory.[7][8][9][10][11] Any application in food would require a thorough safety evaluation and adherence to regulatory pathways for food additives.[8] For fragrance applications, adherence to the guidelines and standards set by the International Fragrance Association (IFRA) would be necessary.

Experimental Protocols

The following are generalized experimental protocols that can be adapted for the synthesis and sensory evaluation of **cycloheptanecarbaldehyde**.

Synthesis of Cycloheptanecarbaldehyde

A general method for the synthesis of cyclic aldehydes involves the oxidation of the corresponding alcohol. For **cycloheptanecarbaldehyde**, this would involve the oxidation of cycloheptylmethanol.

Objective: To synthesize **cycloheptanecarbaldehyde** from cycloheptylmethanol.

Materials:

- Cycloheptylmethanol
- Pyridinium chlorochromate (PCC) or other suitable oxidizing agent
- Dichloromethane (anhydrous)
- Silica gel
- Hexane
- Ethyl acetate

- Standard laboratory glassware (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and hotplate
- Rotary evaporator

Procedure:

- Set up a dry, two-necked round-bottom flask equipped with a magnetic stir bar and a dropping funnel under a nitrogen atmosphere.
- Dissolve cycloheptylmethanol in anhydrous dichloromethane and add it to the flask.
- Prepare a slurry of PCC in anhydrous dichloromethane.
- Slowly add the PCC slurry to the stirred solution of cycloheptylmethanol at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel to remove the chromium salts.
- Wash the silica gel pad with additional diethyl ether.
- Combine the organic filtrates and concentrate them under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel, using a hexane/ethyl acetate gradient as the eluent.
- Collect the fractions containing the pure **cycloheptanecarbaldehyde** and concentrate them to yield the final product.
- Characterize the product using appropriate analytical techniques (e.g., NMR, IR, and Mass Spectrometry).

Sensory Evaluation of a Fragrance Ingredient

This protocol outlines a standard procedure for the sensory evaluation of a new fragrance ingredient like **cycloheptanecarbaldehyde**.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Objective: To determine the odor profile and intensity of **cycloheptanecarbaldehyde**.

Materials:

- Purified **cycloheptanecarbaldehyde**
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Perfumer's smelling strips (blotters)
- Glass vials
- Panel of trained sensory assessors

Procedure:

- Sample Preparation: Prepare a series of dilutions of **cycloheptanecarbaldehyde** in the chosen solvent (e.g., 10%, 1%, 0.1% w/w).
- Panelist Selection: Select a panel of at least 5-10 trained sensory assessors with demonstrated olfactory acuity.
- Evaluation Environment: Conduct the evaluation in a well-ventilated, odor-neutral room.[\[15\]](#)
- Blotter Preparation: Dip the smelling strips into each dilution to a depth of 1 cm and allow the solvent to evaporate for a few seconds.
- Odor Assessment:
 - Present the coded, randomized blotters to the panelists.
 - Instruct the panelists to sniff the blotters and describe the odor characteristics using a standardized lexicon of fragrance descriptors (e.g., fruity, floral, green, waxy, aldehydic, etc.).

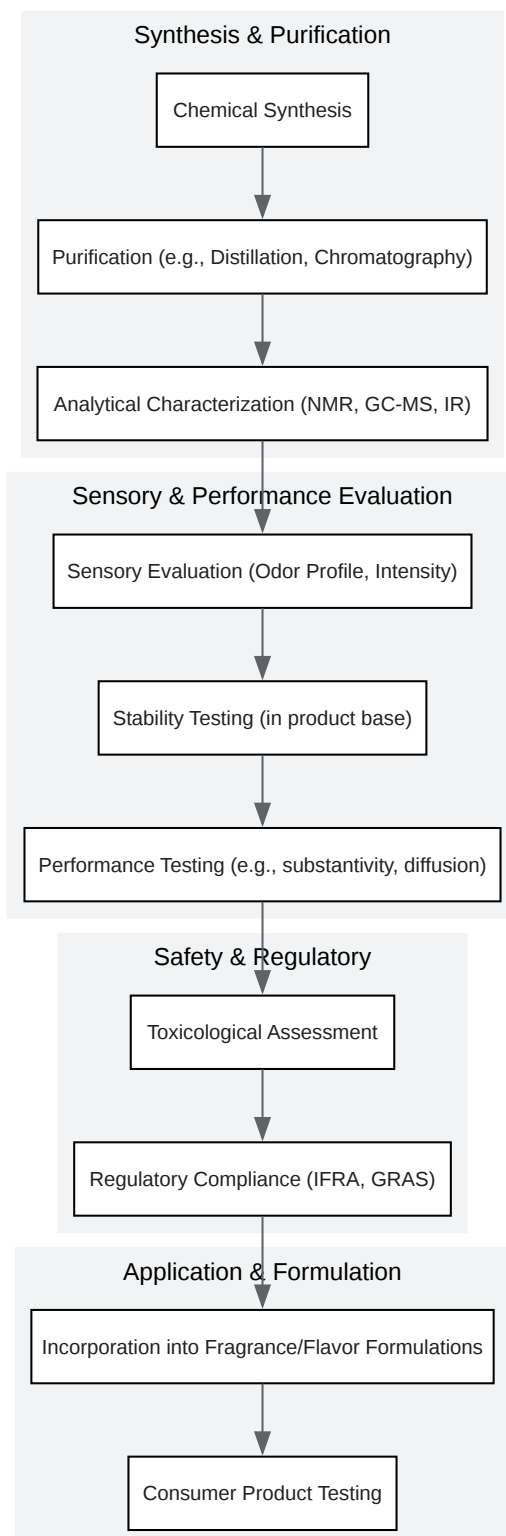
- Ask the panelists to rate the intensity of the odor on a labeled magnitude scale (e.g., from 0 = no odor to 9 = extremely strong).
- Odor Profile Evolution (Top, Middle, Base Notes): Evaluate the blotters at different time intervals (e.g., immediately, after 15 minutes, after 1 hour, and after 4 hours) to assess the evolution of the odor profile.
- Data Analysis: Compile the descriptive terms and intensity ratings from all panelists. Analyze the data to create a comprehensive odor profile and to assess the consistency of perception among the panelists.

Visualizations

Experimental Workflow for Fragrance Ingredient Evaluation

The following diagram illustrates a typical workflow for the development and evaluation of a new fragrance ingredient.

Workflow for New Fragrance Ingredient Evaluation

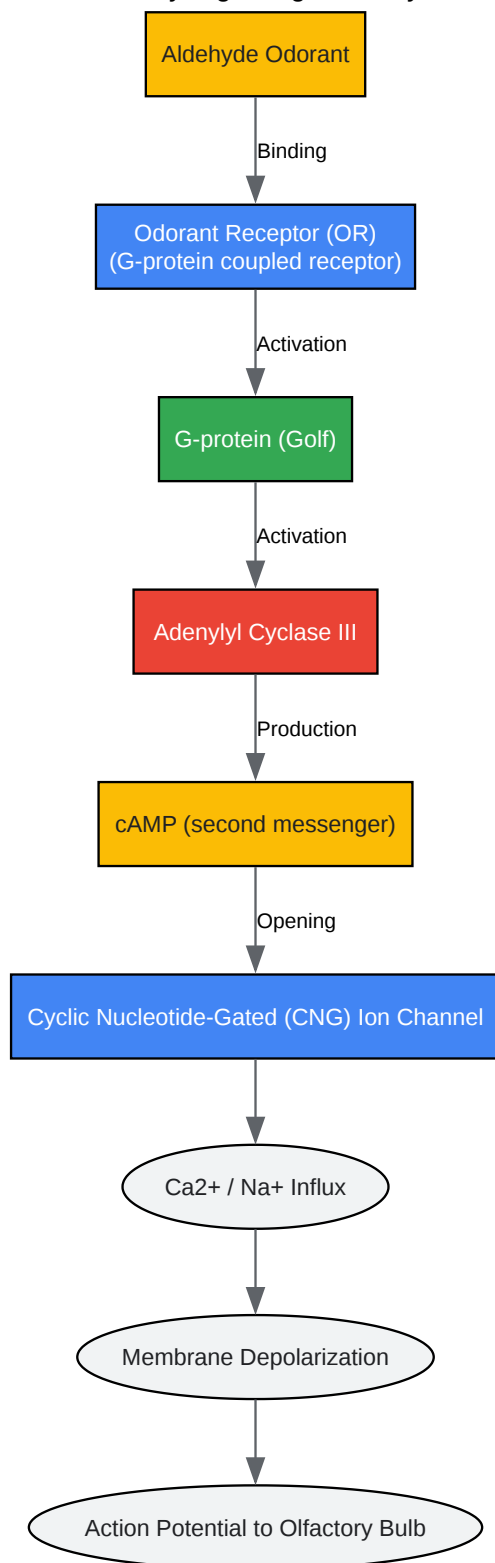
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Caption: Workflow for New Fragrance Ingredient Evaluation.

Generalized Olfactory Signaling Pathway for Aldehydes

This diagram illustrates a simplified, generalized signaling pathway for the perception of aldehydes by olfactory sensory neurons.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Generalized Olfactory Signaling Pathway for Aldehydes

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Caption: Generalized Olfactory Signaling Pathway.

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References

- 1. Formylcycloheptane | C₈H₁₄O | CID 77961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scent.vn [scent.vn]
- 3. Aldehydes In Perfumery and best fragrances with aldehydes [cafleurebon.com]
- 4. youtube.com [youtube.com]
- 5. sobfragrance.com [sobfragrance.com]
- 6. CYCLOHEPTANECARBALDEHYDE | 4277-29-6 [chemicalbook.com]
- 7. fda.gov [fda.gov]
- 8. fda.gov [fda.gov]
- 9. Recently Published GRAS Notices and FDA Letters | FDA [fda.gov]
- 10. Surge in Applications: Overview of FDA GRAS Notice in the US from 2021 to 2023 - Regulatory News - Food & Food Contact Materials - CIRS Group [cirs-group.com]
- 11. fda.gov [fda.gov]
- 12. pac.gr [pac.gr]
- 13. researchgate.net [researchgate.net]
- 14. sitaramdixit.synthasite.com [sitaramdixit.synthasite.com]
- 15. sense-lab.co.uk [sense-lab.co.uk]
- 16. Sensory Evaluation in Cosmetics: Key Protocols and Best Practices – Cosmetics Testing News [news.skinobs.com]
- 17. Two Olfactory Pathways to Detect Aldehydes on Locust Mouthpart [ijbs.com]
- 18. journals.biologists.com [journals.biologists.com]
- 19. academic.oup.com [academic.oup.com]
- 20. Aldehyde Recognition and Discrimination by Mammalian Odorant Receptors via Functional Group-Specific Hydration Chemistry - PMC [pmc.ncbi.nlm.nih.gov]

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